

Stability of Isopropyl 2-methoxyacetate under acidic or basic conditions

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Compound of Interest

Compound Name: *Isopropyl 2-methoxyacetate*

Cat. No.: *B189238*

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Technical Support Center: Stability of Isopropyl 2-methoxyacetate

Welcome to the Technical Support Center. This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability of **isopropyl 2-methoxyacetate** under acidic and basic conditions. Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to assist in your laboratory work.

Frequently Asked Questions (FAQs)

Q1: What is **isopropyl 2-methoxyacetate** and what are its general stability characteristics?

Isopropyl 2-methoxyacetate is an ester with the chemical formula C₆H₁₂O₃. Under recommended storage conditions, it is a stable compound. However, as an ester, it is susceptible to hydrolysis, a reaction with water that breaks the ester bond to form methoxyacetic acid and isopropanol. This process can be significantly accelerated by the presence of acids or bases. The material's safety data sheet (SDS) indicates that it should be protected from moisture.

Q2: How does **isopropyl 2-methoxyacetate** behave under acidic conditions?

Under acidic conditions, the hydrolysis of **isopropyl 2-methoxyacetate** is a reversible reaction catalyzed by protons (H^+). The presence of a strong acid in an aqueous solution will lead to the breakdown of the ester into its constituent carboxylic acid (methoxyacetic acid) and alcohol (isopropanol). To drive the reaction towards completion, a large excess of water is typically required. The reaction with pure water is generally very slow.

Q3: What occurs when **isopropyl 2-methoxyacetate** is exposed to basic conditions?

Exposure to basic conditions, such as an aqueous solution of sodium hydroxide, also leads to the hydrolysis of **isopropyl 2-methoxyacetate**. This base-catalyzed hydrolysis, also known as saponification, is typically an irreversible process. The reaction yields the salt of the carboxylic acid (e.g., sodium methoxyacetate) and the corresponding alcohol (isopropanol). Because the carboxylate salt is formed, the reverse reaction to reform the ester is not favorable under basic conditions.

Q4: What are the expected degradation products of **isopropyl 2-methoxyacetate** hydrolysis?

The primary degradation products from the hydrolysis of **isopropyl 2-methoxyacetate** under both acidic and basic conditions are:

- Methoxyacetic acid
- Isopropanol

Under basic conditions, the methoxyacetic acid will be present as its corresponding carboxylate salt (e.g., sodium methoxyacetate).

Hydrolysis Mechanisms

The stability of **isopropyl 2-methoxyacetate** is dictated by its susceptibility to hydrolysis. The mechanisms for acid-catalyzed and base-catalyzed hydrolysis are distinct.

Acid-Catalyzed Hydrolysis

Acid-catalyzed hydrolysis proceeds via a series of equilibrium steps. The carbonyl oxygen of the ester is first protonated, which activates the carbonyl carbon for nucleophilic attack by water.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com